

Gelsevirine in Murine Models: Dosage, Administration, and Experimental Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for the use of **Gelsevirine** in mouse models, based on current scientific literature. The information is intended to guide researchers in designing and executing preclinical studies involving this novel STING (Stimulator of Interferon Genes) inhibitor.

Quantitative Data Summary

The following tables summarize the key quantitative data for the administration of **Gelsevirine** in mice, primarily derived from studies on sepsis models.

Table 1: Gelsevirine Dosage and Administration in Mice



Parameter	Details	Source
Animal Model	2-month-old C57BL/6J mice	[1][2]
Therapeutic Indication	Sepsis (induced by Cecal Ligation and Puncture - CLP)	[1][2]
Dosage Range	10 mg/kg and 20 mg/kg	[1][2][3]
Administration Route	Intraperitoneal (i.p.) injection	[1]
Frequency	Single dose administered 5 hours post-CLP surgery	[1][2][3]
Vehicle	Not explicitly stated in the provided search results. Researchers should use a suitable sterile vehicle such as saline or DMSO, with appropriate vehicle controls.	

Table 2: Efficacy of **Gelsevirine** in a Murine Sepsis Model



Outcome Measure	Gelsevirine Effect (at 10 and 20 mg/kg)	Source
Survival Rate	Dose-dependently increased survival compared to untreated sepsis.	[1][2]
Lung Inflammation	Reduced infiltration of F4/80+ macrophages and S100A9+ neutrophils.	[1][2]
STING Pathway	Downregulated STING expression; suppressed phosphorylation of TBK1, p65, and IRF3.	[1][2]
Cytokine Production	Reduced serum levels of IL-6 and TNF- α .	[2]
Organ Damage	Mitigated CLP-induced lung, hepatic, and renal injuries.	[2][4]

Experimental Protocols Cecal Ligation and Puncture (CLP)-Induced Sepsis Model

This protocol describes the induction of sepsis in mice and the subsequent administration of **Gelsevirine** for therapeutic evaluation.

Materials:

- **Gelsevirine** (purity >99.55%)
- · Sterile saline or other appropriate vehicle
- 2-month-old C57BL/6J mice
- Anesthetic (e.g., isoflurane)



- Surgical instruments (scissors, forceps, sutures)
- Syringes and needles for administration

Procedure:

- Anesthetize the mice using an appropriate anesthetic agent.
- Perform a midline laparotomy to expose the cecum.
- Ligate the cecum below the ileocecal valve.
- Puncture the ligated cecum with a needle (e.g., 22-gauge).
- Gently squeeze the cecum to extrude a small amount of fecal content.
- Return the cecum to the peritoneal cavity and close the abdominal incision in layers.
- Administer fluid resuscitation (e.g., sterile saline, subcutaneously) as per institutional guidelines.
- Five hours after the CLP surgery, administer **Gelsevirine** (10 or 20 mg/kg) or a vehicle control via intraperitoneal injection.[1][2][3]
- Monitor the mice for survival and other relevant endpoints (e.g., collection of blood and tissues for analysis at specific time points). For instance, 15 hours post-CLP, tissues can be harvested for analysis of inflammatory markers.[1][2][3]

Assessment of Inflammatory Response

Procedure:

- At a predetermined time point (e.g., 15 hours post-CLP), euthanize the mice.
- Collect blood via cardiac puncture for serum cytokine analysis (e.g., IL-6, TNF-α) using ELISA kits.
- Harvest lung tissue for histological analysis (e.g., H&E staining) and immunohistochemistry to detect inflammatory cell infiltration (e.g., F4/80 for macrophages, S100A9 for neutrophils).

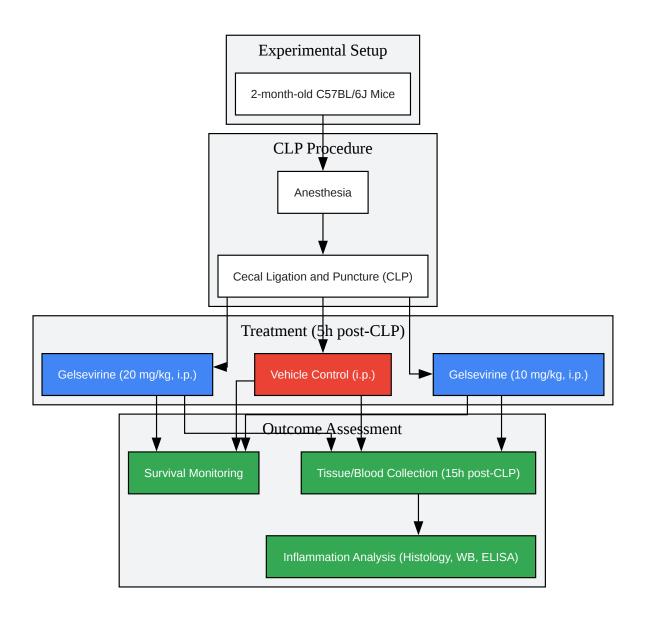


[2]

 Prepare lung tissue lysates for Western blot analysis to determine the protein levels of STING and the phosphorylation status of TBK1, p65, and IRF3.[1][2]

Visualizations

Experimental Workflow for Gelsevirine Efficacy Testing in a CLP Mouse Model





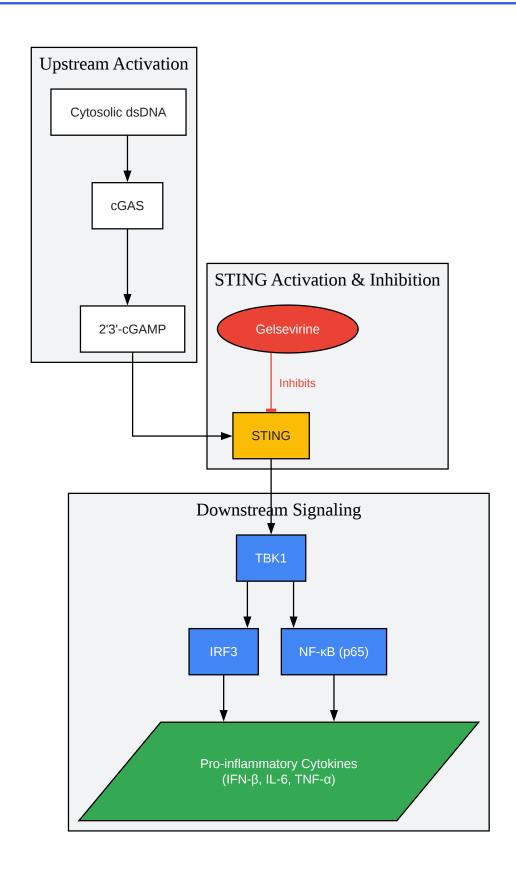


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Caption: Workflow for evaluating **Gelsevirine** in a CLP-induced sepsis mouse model.

Gelsevirine's Mechanism of Action via STING Pathway Inhibition





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Caption: **Gelsevirine** inhibits the STING signaling pathway to reduce inflammation.



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References

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